

An In-depth Technical Guide to Diethyl Allylphosphonate: Discovery, History, and Applications

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Compound of Interest

Compound Name: Diethyl allylphosphonate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Diethyl allylphosphonate**, a versatile organophosphorus compound with significant applications in various scientific and industrial fields. The document details its discovery, rooted in the development of the Michaelis-Arbuzov reaction, and traces its historical significance. A thorough examination of its physicochemical and spectroscopic properties is presented, supported by tabulated quantitative data. Detailed experimental protocols for its synthesis are provided, alongside an exploration of its applications, with a particular focus on its role as a flame retardant and a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The guide is designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering in-depth information and practical methodologies.

Discovery and History

The discovery of **Diethyl allylphosphonate** is intrinsically linked to the development of the Michaelis-Arbuzov reaction, a cornerstone of organophosphorus chemistry. This reaction, which forms a carbon-phosphorus bond, was first reported by German chemist August Michaelis in 1898 and later extensively explored by Russian chemist Aleksandr Arbuzov.^{[1][2][3]} While the exact date of the first synthesis of **Diethyl allylphosphonate** is not definitively

documented in readily available literature, its preparation became feasible and was likely achieved in the early 20th century following the elucidation of the Michaelis-Arbuzov reaction. This reaction involves the treatment of a trialkyl phosphite with an alkyl halide. In the case of **Diethyl allylphosphonate**, triethyl phosphite is reacted with an allyl halide (e.g., allyl bromide or allyl chloride).[4][5]

The broader context of its discovery lies in the burgeoning field of organophosphorus chemistry in the late 19th and early 20th centuries. This era saw the synthesis of numerous organophosphorus compounds, initially for academic interest, and later for a wide range of industrial applications, including insecticides, chemical warfare agents, and, eventually, pharmaceuticals and flame retardants.[4] The development of reactive organophosphorus compounds like **Diethyl allylphosphonate** gained momentum in the mid-20th century with the expansion of the polymer industry and the increasing need for effective flame retardants.[6] Its utility as a synthetic intermediate in organic chemistry, particularly in the preparation of more complex molecules, has been recognized and exploited over the subsequent decades.

Physicochemical and Spectroscopic Properties

Diethyl allylphosphonate is a colorless liquid with properties that make it a useful reagent and building block in organic synthesis. A summary of its key quantitative data is presented in the tables below.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ O ₃ P	[7]
Molecular Weight	178.17 g/mol	[7]
Boiling Point	46 °C at 0.35 mmHg	[7]
223-224 °C at 760 mmHg	[8]	
Density	1.022 g/mL at 25 °C	[7]
Refractive Index (n _D ²⁰)	1.4340	[7]

Spectroscopic Data

The structural elucidation of **Diethyl allylphosphonate** is supported by various spectroscopic techniques. Key data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are summarized below.

Technique	Key Data
^1H NMR	Chemical shifts (δ) are observed for the ethyl and allyl groups.
^{13}C NMR	Resonances corresponding to the seven carbon atoms are present.
^{31}P NMR	A characteristic chemical shift confirms the presence of the phosphonate group.
IR Spectroscopy	Characteristic absorption bands for $\text{P}=\text{O}$, $\text{C}=\text{C}$, and $\text{C}-\text{O}$ bonds are observed.
Mass Spectrometry	The molecular ion peak and characteristic fragmentation patterns are detected.

Experimental Protocols

The most common and efficient method for the synthesis of **Diethyl allylphosphonate** is the Michaelis-Arbuzov reaction. Below are detailed protocols for its laboratory-scale preparation.

Synthesis of Diethyl allylphosphonate via Michaelis-Arbuzov Reaction

Materials:

- Triethyl phosphite
- Allyl bromide
- Anhydrous toluene (or other suitable high-boiling solvent)
- Nitrogen gas supply

- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, distillation apparatus)
- Heating mantle
- Magnetic stirrer

Procedure:

- Set up a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel.
- Charge the flask with triethyl phosphite.
- Under a nitrogen atmosphere, heat the triethyl phosphite to a temperature of 130-150 °C.
- Slowly add allyl bromide from the dropping funnel to the heated triethyl phosphite. The reaction is exothermic, and the addition rate should be controlled to maintain the desired temperature.
- After the addition is complete, continue heating the reaction mixture for an additional 2-4 hours to ensure the reaction goes to completion.
- The progress of the reaction can be monitored by observing the cessation of ethyl bromide evolution.
- After the reaction is complete, allow the mixture to cool to room temperature.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **Diethyl allylphosphonate**.

Yield:

- Typical yields for this reaction are in the range of 80-95%.[\[8\]](#)

Applications

Diethyl allylphosphonate is a versatile molecule with a range of applications stemming from its reactive allyl group and the inherent properties of the phosphonate moiety.

Flame Retardant

One of the primary industrial applications of **Diethyl allylphosphonate** is as a reactive flame retardant.^[8] Organophosphorus compounds, in general, are effective flame retardants for a variety of polymers.^{[9][10][11]} They can act in both the gas phase and the condensed phase to inhibit the combustion process.

- **Gas Phase Inhibition:** Upon heating, organophosphorus compounds can decompose to release phosphorus-containing radicals (e.g., $\text{PO}\cdot$). These radicals can interfere with the high-energy $\text{H}\cdot$ and $\text{OH}\cdot$ radicals in the flame, which are responsible for propagating the combustion chain reaction.^[12]
- **Condensed Phase Charring:** In the solid phase, the phosphorus-containing species can promote the formation of a stable char layer on the polymer surface. This char layer acts as a physical barrier, insulating the underlying polymer from the heat of the flame and reducing the release of flammable volatile compounds.^{[9][12]}

As a reactive flame retardant, the allyl group of **Diethyl allylphosphonate** allows it to be copolymerized into the polymer backbone, for example, in unsaturated polyesters. This covalent bonding prevents the flame retardant from leaching out over time, providing long-lasting fire protection.^[8]

Intermediate in Pharmaceutical and Agrochemical Synthesis

The unique combination of a reactive double bond and a phosphonate group makes **Diethyl allylphosphonate** a valuable intermediate in the synthesis of more complex molecules, including those with biological activity.^{[4][13]}

- **Pharmaceuticals:** It serves as a building block for the synthesis of various pharmaceutical compounds. The phosphonate group can act as a stable phosphate mimic, which is a common motif in biologically active molecules. While specific drug examples are not always publicly disclosed in detail, its utility in creating compounds targeting neurological disorders

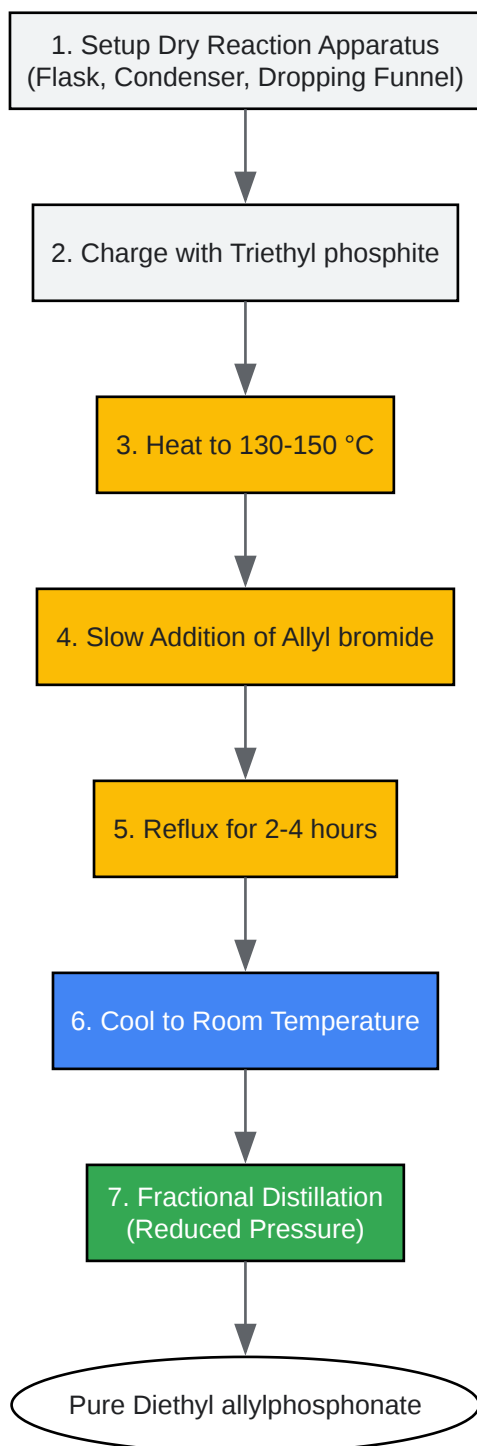
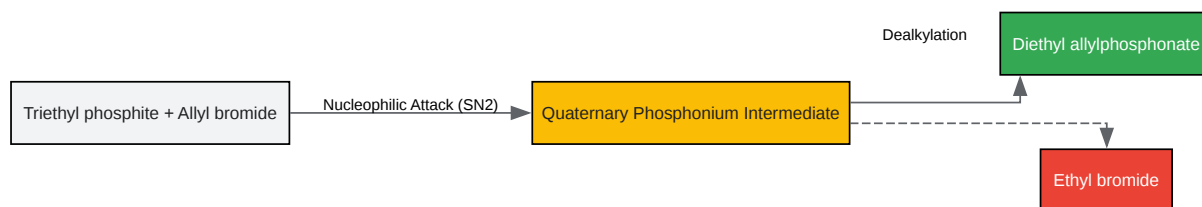
has been noted.[13] It is also a reactant for the synthesis of complex natural products and their analogs with potential therapeutic applications, such as in the preparation of constituents of microsclerodermins and spongistatin 2.[7]

- Agrochemicals: In the agrochemical industry, **Diethyl allylphosphonate** is used as a precursor for the synthesis of certain pesticides and herbicides.[4] The phosphonate functionality is a key feature in several classes of active agrochemical ingredients.

Signaling Pathways and Experimental Workflows

To visually represent the core chemical transformation and a typical experimental workflow, the following diagrams are provided in the DOT language for Graphviz.

Michaelis-Arbuzov Reaction for Diethyl allylphosphonate Synthesis



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